

Endophenazine C: Detailed Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Endophenazine C*

Cat. No.: *B15563188*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the preparation and storage of **Endophenazine C** stock solutions for research purposes. Due to the limited availability of specific chemical data for **Endophenazine C** in public databases, the quantitative protocols provided herein use Endophenazine A as a close structural analogue and representative of the **endophenazine** class of compounds. Researchers should refer to the certificate of analysis for their specific lot of **Endophenazine C** for the exact molecular weight to ensure accurate molar concentration calculations.

Compound Information

Endophenazines are a family of phenazine-based antibiotics produced by various microorganisms, notably *Streptomyces anulatus*, an endosymbiont found in arthropods.[1][2] These compounds, including **Endophenazine C**, have demonstrated antimicrobial activity, particularly against Gram-positive bacteria.[2] The core chemical structure of endophenazines is a phenazine ring, and their biological activity is generally attributed to their redox-active nature, which can lead to the generation of reactive oxygen species (ROS) and interference with cellular respiration.

While the precise molecular formula and weight for **Endophenazine C** are not readily available in the searched literature, data for the closely related Endophenazine A is provided below as a reference for preparing stock solutions.

Table 1: Physicochemical Properties of Endophenazine A

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₆ N ₂ O ₂	[3][4]
Molecular Weight	292.338 g/mol	[3][4]
Appearance	Yellowish solid	Inferred from phenazine class
Solubility	Soluble in DMSO, methanol, ethyl acetate	[5]

Stock Solution Preparation

The following protocol details the preparation of a 10 mM stock solution of an **endophenazine** compound, using Endophenazine A as the example. It is critical to use a high-purity solvent suitable for the intended downstream applications (e.g., cell culture grade, sterile-filtered).

Table 2: Reagents and Materials for Stock Solution Preparation

Reagent/Material	Specifications
Endophenazine Compound	Solid, high purity
Dimethyl Sulfoxide (DMSO)	Anhydrous, sterile, cell culture grade
Analytical Balance	Calibrated, readable to at least 0.1 mg
Microcentrifuge Tubes or Vials	Sterile, amber or covered in foil
Pipettors and Pipette Tips	Calibrated, sterile
Vortex Mixer	Standard laboratory model

Protocol for 10 mM Endophenazine Stock Solution

- Calculate the required mass: Based on the molecular weight of Endophenazine A (292.338 g/mol), weigh out 2.92 mg of the solid compound.
- Dissolution: Transfer the weighed Endophenazine A to a sterile amber microcentrifuge tube or a clear tube wrapped in aluminum foil to protect it from light.
- Solvent Addition: Add 1 mL of anhydrous, sterile DMSO to the tube containing the compound.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be applied if necessary to aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile, light-protected tubes.
- Storage: Store the aliquots at -20°C for short-term to medium-term storage (up to one month) or at -80°C for long-term storage (up to six months).

Note: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is not toxic to the cells (typically below 0.5%).

Storage and Stability

Proper storage of **Endophenazine C** is crucial to maintain its biological activity and prevent degradation.

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	Up to 6 months	Protect from light and moisture.
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquoted, protect from light. Avoid repeated freeze-thaw cycles.
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquoted, protect from light. Avoid repeated freeze-thaw cycles.

Phenazine compounds can be sensitive to light and extreme pH conditions. Stock solutions should always be stored in light-protected containers. For experimental use, it is recommended to thaw an aliquot and use it on the same day.

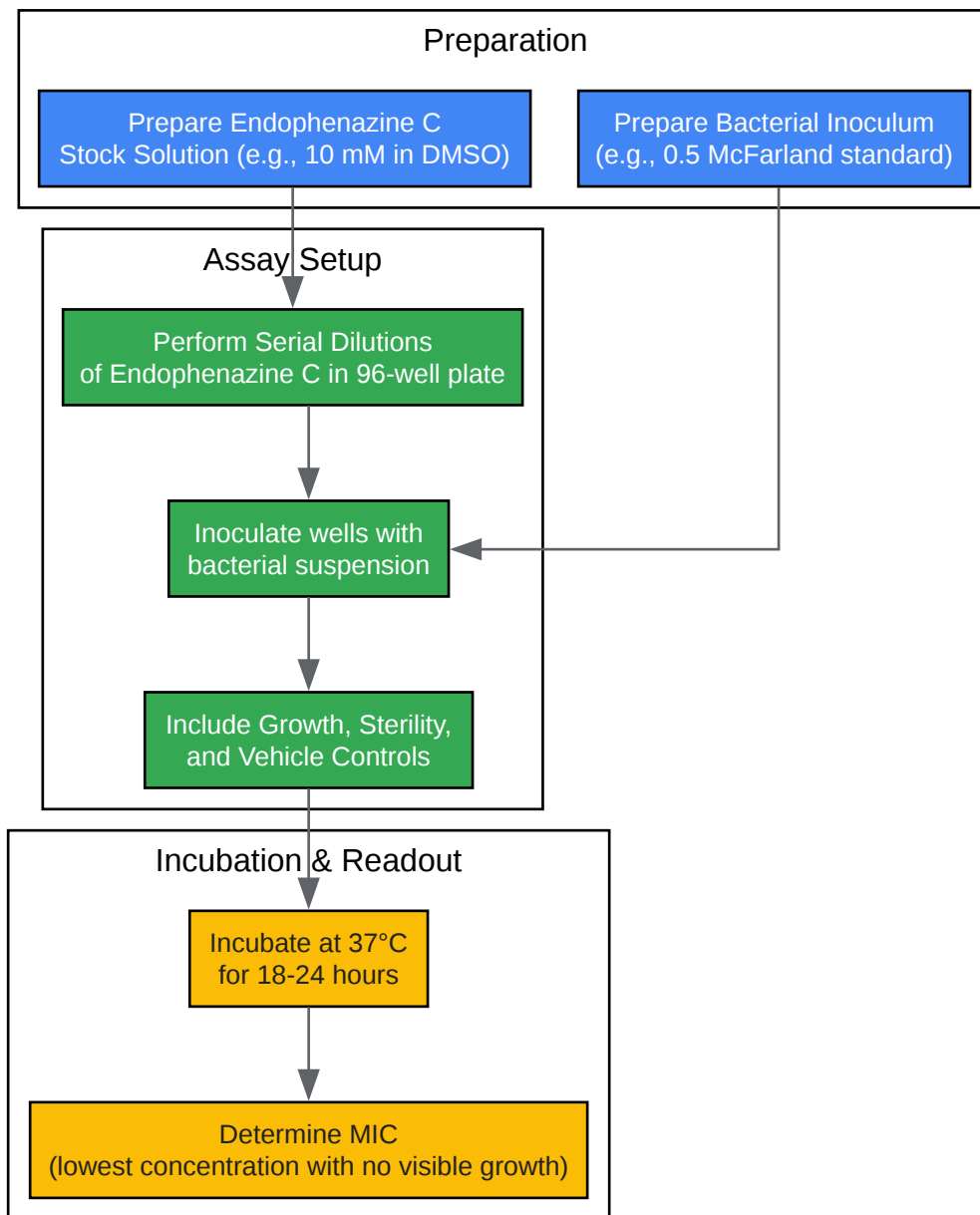
Experimental Protocols & Visualizations

The following sections provide a generalized experimental workflow for testing the antimicrobial activity of **Endophenazine C** and a diagram of the proposed signaling pathway for phenazine compounds.

Antimicrobial Susceptibility Testing: Broth Microdilution

This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of **Endophenazine C** against a bacterial strain.

Experimental Workflow: MIC Assay

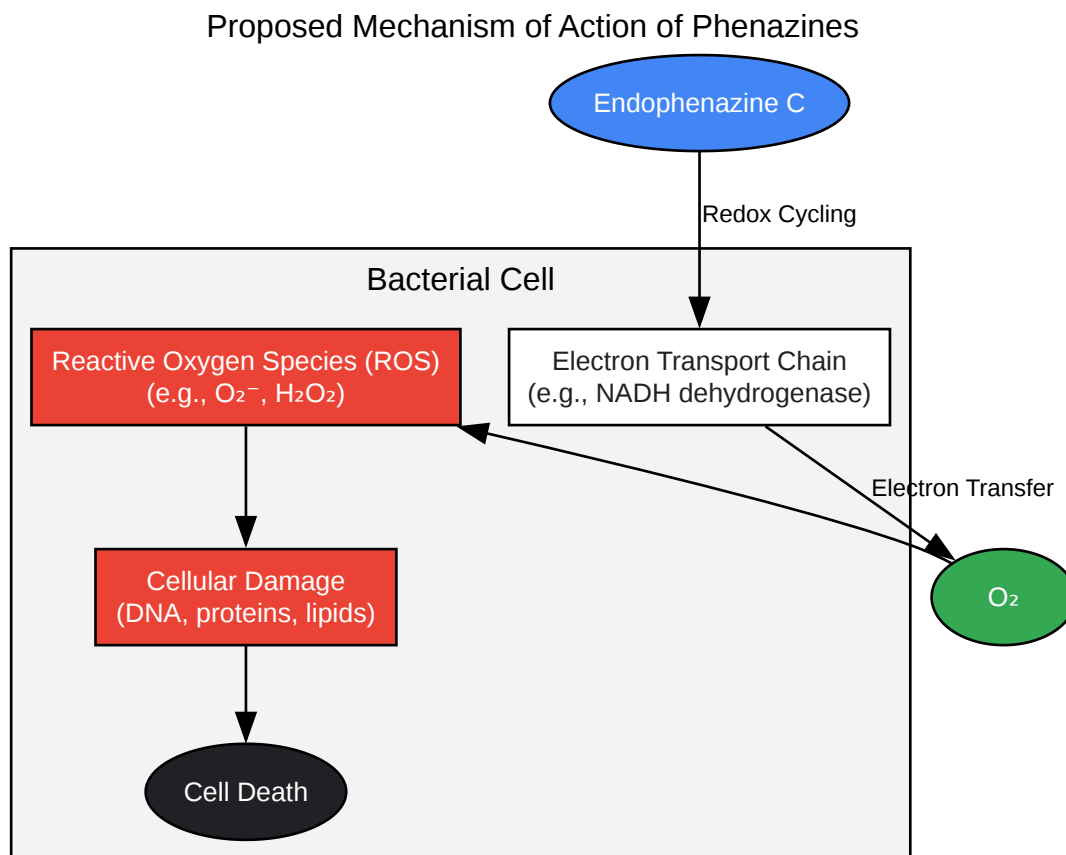


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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of Endophenazine C.

Proposed Signaling Pathway for Phenazine Antimicrobial Activity

The antimicrobial effect of phenazine compounds is believed to be mediated through the generation of reactive oxygen species, leading to cellular damage.



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Caption: Proposed signaling pathway for the antimicrobial activity of phenazine compounds.

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References

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